

# Veratraldehyde chemical properties and structure

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## Compound of Interest

Compound Name: Veratraldehyde

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## Veratraldehyde: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and experimental protocols related to **veratraldehyde** (3,4-dimethoxybenzaldehyde). This compound is a significant intermediate in the pharmaceutical and flavor and fragrance industries.

## Chemical and Physical Properties

**Veratraldehyde** is an organic compound structurally related to benzaldehyde, featuring two methoxy groups.<sup>[1]</sup> It typically appears as a white to pale yellow or peach-colored crystalline solid.<sup>[1][2][3]</sup> Commercially, it is popular for its pleasant, sweet, and woody vanilla-like fragrance.<sup>[3][4]</sup>

Table 1: Physical and Chemical Properties of **Veratraldehyde**

| Property           | Value  | Source(s) |
|--------------------|--|-----------|
| IUPAC Name         | 3,4-Dimethoxybenzaldehyde  | [4]       |
| Synonyms           | Vanillin methyl ether, Veratric aldehyde, Methylvanillin   | [4][5]    |
| CAS Number         | 120-14-9   | [2][3]    |
| Molecular Formula  | C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>  | [1][2][3] |
| Molecular Weight   | 166.17 g/mol   | [2][6]    |
| Appearance         | White to pale yellow crystalline solid/powder  | [2][3][6] |
| Melting Point      | 40–45 °C   | [1][4][7] |
| Boiling Point      | 281 °C   | [1][6][7] |
| Density            | ~1.114 g/cm <sup>3</sup>   | [1][2]    |
| Flash Point        | >110 °C (>230 °F)  | [3][4]    |
| Water Solubility   | Slightly soluble in cold water; soluble in hot water.  | [2][4][7] |
| Solvent Solubility | Soluble in ethanol, ether, and other organic solvents.   | [2][3][4] |
| Stability          | Stable under normal conditions, but sensitive to air and light.[4][8][9] It can oxidize to the odorless veratric acid.[4][7] |           |

## Chemical Structure

**Veratraldehyde** is a dimethoxybenzene, specifically benzaldehyde substituted at the 3 and 4 positions with methoxy groups.[4][7]

Caption: Chemical structure of **Veratraldehyde** (3,4-dimethoxybenzaldehyde).

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **veratraldehyde**.

Table 2: Spectroscopic Data for **Veratraldehyde**

| Spectrum Type       | Key Features and Observations   | Source(s)                                 |
|---------------------|---|---|
| $^1\text{H}$ NMR    | Data available in $\text{CDCl}_3$ .   | <a href="#">[10]</a>                      |
| $^{13}\text{C}$ NMR | Data available in $\text{CDCl}_3$ .   | <a href="#">[10]</a>                      |
| IR                  | Spectrum available (KBr disc, nujol mull, $\text{CCl}_4/\text{CS}_2$ solution).       | <a href="#">[10]</a> <a href="#">[11]</a> |
| UV-Vis              | UV-Vis spectra are available, particularly in the context of its oxidation reactions. | <a href="#">[12]</a>                      |
| Mass Spec           | Electron ionization mass spectrum data is available.                                  | <a href="#">[11]</a>                      |

## Experimental Protocols

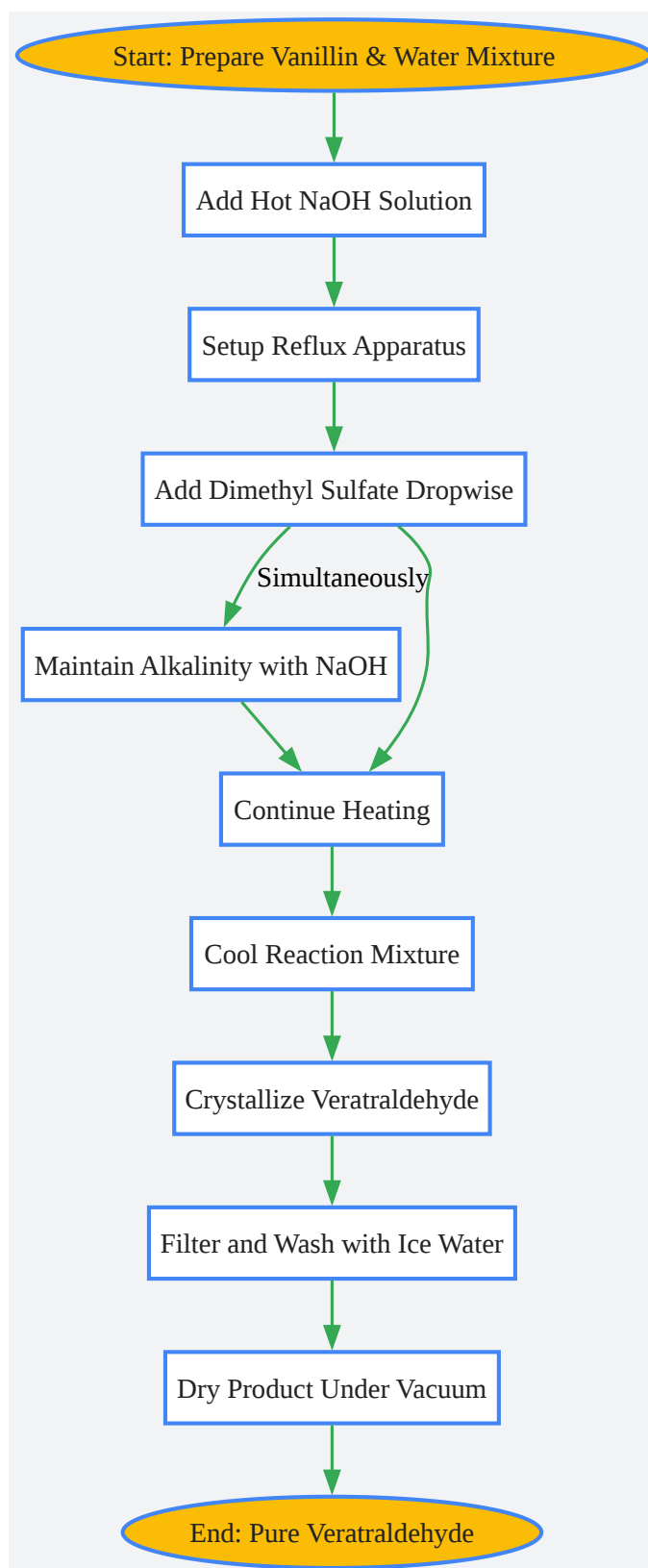
**Veratraldehyde** can be synthesized through various methods. One common and historically significant method is the methylation of vanillin.

### A. Synthesis of **Veratraldehyde** by Methylation of Vanillin

This procedure is a common laboratory-scale synthesis method.[\[4\]](#)[\[13\]](#)

- Reactants:
  - Vanillin (3-methoxy-4-hydroxybenzaldehyde)
  - Dimethyl sulfate
  - Sodium hydroxide solution

- Procedure:
  - A mixture of vanillin and boiling water is prepared in a three-necked flask and heated on a steam bath.[13]
  - A heated solution of sodium hydroxide is added in one lot to the hot vanillin mixture.[13]
  - The flask is fitted with a reflux condenser, mechanical stirrer, and a separatory funnel.[13]
  - Heating is continued while dimethyl sulfate is added dropwise via the separatory funnel. The temperature should be maintained to ensure a steady reaction.[13]
  - The reaction mixture is kept alkaline by the periodic addition of the sodium hydroxide solution.[13]
  - After the addition of reagents is complete, the mixture is heated for an additional period to ensure the reaction goes to completion.[13]
  - The reaction mixture is then cooled, allowing the **veratraldehyde** to crystallize.[13]
  - The solid crystalline mass is collected, ground with ice water, and filtered with suction.[13]
  - The product is dried in a vacuum desiccator. Further purification can be achieved by distillation under reduced pressure.[13]



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Caption: Workflow for the synthesis of **veratraldehyde** from vanillin.

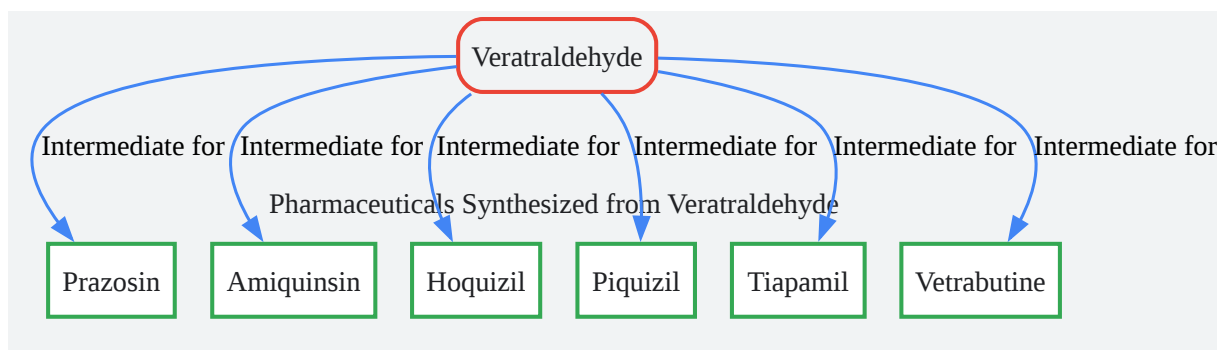
## B. Synthesis via Oppenauer Oxidation of Veratryl Alcohol

This method provides an alternative route with high selectivity and yield.[\[14\]](#)

- Reactants:
  - Veratryl alcohol
  - Toluene (dried)
  - Aluminum isopropoxide (catalyst)
  - Paraformaldehyde (dried)
- Procedure:
  - Veratryl alcohol and toluene are charged into a flask equipped with a Dean-Stark trap.[\[14\]](#)
  - The mixture is heated to reflux, and a portion of toluene is distilled off to ensure anhydrous conditions.[\[14\]](#)
  - After cooling, the catalyst, aluminum isopropoxide, is added.[\[14\]](#)
  - The solution is heated to 100°C, and paraformaldehyde is added slowly in portions. This results in foaming as the methanol-toluene azeotrope distills.[\[14\]](#)
  - The mixture is refluxed for approximately 2 hours until TLC confirms the complete oxidation of the alcohol.[\[14\]](#)
  - The mixture is cooled and washed with 1N NaOH, which precipitates aluminum salts.[\[14\]](#)
  - The organic (toluene) layer is separated, washed with brine, and dried with sodium sulfate.[\[14\]](#)
  - Toluene is removed under vacuum, and the resulting crude product is purified by distillation to yield pure **veratraldehyde**.[\[14\]](#)

## Applications in Drug Development

**Veratraldehyde** serves as a crucial intermediate in the synthesis of various pharmaceutical drugs.[1][4] Its structure is a versatile scaffold for building more complex molecules.



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Caption: **Veratraldehyde** as a key intermediate in pharmaceutical synthesis.

## Safety and Handling

**Veratraldehyde** is considered harmful if swallowed and causes skin irritation.[9][15]

- Handling: Use in a well-ventilated area.[2] Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), such as gloves and safety goggles.[2][15] Wash hands thoroughly after handling.[15]
- Storage: Store in a cool, dry, and well-ventilated place, away from sources of heat and fire.[2][16] Keep containers tightly closed.[2] The compound is sensitive to air and light, and solutions may oxidize to veratric acid.[4][8][17]
- Incompatibilities: It is incompatible with strong oxidizing agents and strong bases.[4][7][17]
- First Aid:
  - Skin Contact: Wash off with soap and plenty of water.[15]
  - Eye Contact: Flush eyes with water as a precaution.[15]

- Ingestion: Rinse mouth with water. Do not induce vomiting.[15]
- Inhalation: Move the person into fresh air.[15] In all cases of significant exposure, seek medical attention.[15]

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